

# Essential Safety and Logistical Information for Handling Ivosidenib

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## Compound of Interest

Compound Name: **Ivosidenib**

Cat. No.: **B560149**

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of investigational compounds like **Ivosidenib** is paramount. This guide provides a comprehensive overview of the necessary personal protective equipment (PPE), operational procedures, and disposal plans to minimize exposure and ensure a safe laboratory environment.

## Hazard Identification and Classification

**Ivosidenib** is an orally available small molecule inhibitor of mutated isocitrate dehydrogenase-1.<sup>[1]</sup> While some safety data sheets (SDS) may not classify **Ivosidenib** as a hazardous substance, others indicate potential health risks, including skin irritation, serious eye damage, respiratory sensitization, and suspected genetic defects.<sup>[2][3]</sup> Given the potential for cytotoxic effects and the variability in hazard classification, it is prudent to handle **Ivosidenib** as a hazardous compound, adhering to strict safety protocols.<sup>[4][5][6]</sup>

## Personal Protective Equipment (PPE)

Consistent use of appropriate PPE is the primary defense against exposure to hazardous chemicals. The following table summarizes the recommended PPE for handling **Ivosidenib**, based on a conservative approach synthesizing information from multiple safety data sheets.<sup>[2][3][7][8][9]</sup>

| Body Part   | Personal Protective Equipment                   | Specifications and Best Practices   |
|-------------|---|---|
| Eyes/Face   | Safety glasses with side-shields or goggles     | Required for protection against splashes and dust. A face shield may be necessary if there is a significant risk of splashing.[4][9]  |
| Hands       | Chemical-resistant gloves (chemotherapy gloves) | Disposable nitrile gloves are a minimum requirement; double gloving is recommended for added protection.[2][9] Gloves should be inspected before use and changed immediately if contaminated.[2][8][10] |
| Body        | Protective clothing (lab coat or gown)          | A disposable gown is recommended to protect personal clothing.[4] Impervious clothing should be worn.[3][7]   |
| Respiratory | Suitable respirator (e.g., N95)                 | A respirator should be used if a risk assessment indicates it is necessary, particularly when handling the powder form or if there is a risk of aerosol formation.[2][3][7][11]                         |
| Feet        | Closed-toe shoes                                | Essential for preventing injuries from spills or dropped objects.[9]  |

## Operational Plan for Safe Handling

A systematic approach to handling **Ivosidenib**, from receipt to disposal, is crucial for laboratory safety.

## 1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store **Ivosidenib** in a tightly sealed container in a cool, well-ventilated area, away from direct sunlight and sources of ignition.[\[7\]](#)
- Recommended storage temperatures are typically -20°C for the powder form.[\[7\]](#)

## 2. Preparation and Handling:

- All handling of **Ivosidenib**, especially the powder form, should be conducted in a designated area, such as a chemical fume hood or a certified biological safety cabinet, to avoid inhalation and contamination.[\[2\]](#)[\[8\]](#)[\[12\]](#)
- Before starting work, ensure that a safety shower and an eye wash station are readily accessible.[\[2\]](#)[\[3\]](#)[\[7\]](#)
- Avoid the formation of dust and aerosols.[\[2\]](#)[\[3\]](#)[\[7\]](#)
- Use Luer-lock connectors and needleless systems for any solution transfers to minimize the risk of spills and aerosol generation.[\[5\]](#)

## 3. Spill Management:

- A cytotoxic spill kit should be readily available in the laboratory.[\[4\]](#)[\[11\]](#)
- In the event of a spill, evacuate the area and ensure adequate ventilation.[\[7\]](#)
- Wear full PPE, including a respirator, during cleanup.[\[4\]](#)
- Cover the spill with a suitable absorbent material, then carefully sweep or collect the material into a designated, labeled container for hazardous waste.[\[2\]](#)[\[7\]](#)
- Decontaminate the spill area and any affected equipment.[\[7\]](#)

## Disposal Plan

Proper disposal of **Ivosidenib** and all contaminated materials is critical to prevent environmental contamination and accidental exposure.

- **Waste Segregation:** All materials that have come into contact with **Ivosidenib**, including gloves, gowns, vials, and absorbent pads, should be treated as cytotoxic waste.[\[4\]](#) This waste must be segregated from regular laboratory trash.[\[12\]](#)
- **Waste Containers:** Use designated, leak-proof, and puncture-resistant containers that are clearly labeled as "Cytotoxic Waste."[\[12\]](#) These containers are often color-coded (e.g., yellow or red).[\[12\]](#)
- **Final Disposal:** Cytotoxic waste should be collected by a licensed hazardous waste disposal company for incineration, which is the most common and effective method for destroying these compounds.[\[12\]](#) Do not dispose of **Ivosidenib** or contaminated materials down the drain.[\[2\]](#)

## Experimental Protocol: General Weighing and Solubilization

This protocol outlines the basic steps for safely weighing and preparing a stock solution of **Ivosidenib** powder.

Materials:

- **Ivosidenib** powder
- Analytical balance
- Spatula
- Weighing paper or boat
- Appropriate solvent (e.g., DMSO)
- Vortex mixer
- Calibrated pipettes

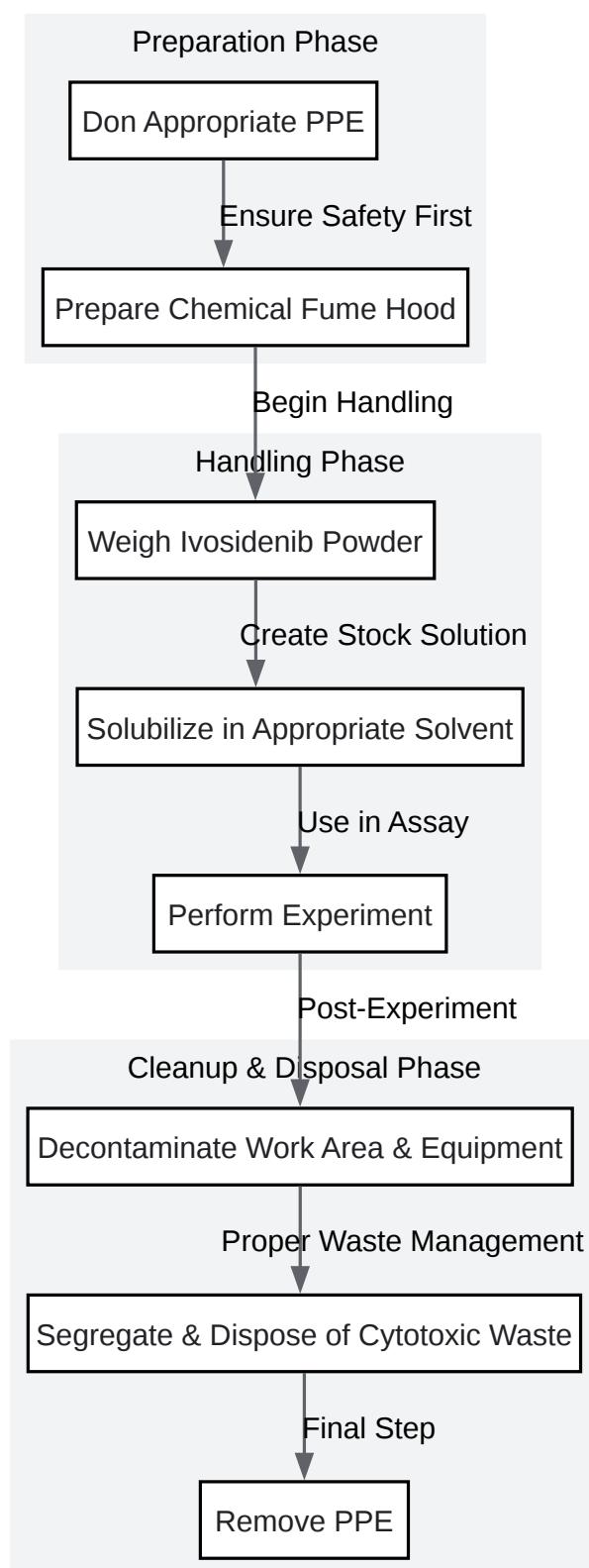
- Conical tubes with screw caps

Procedure:

- Preparation: Don all required PPE and perform the entire procedure within a chemical fume hood.
- Weighing:
  - Place a new piece of weighing paper or a weighing boat on the analytical balance and tare.
  - Carefully use a clean spatula to transfer the desired amount of **Ivosidenib** powder onto the weighing paper. Avoid creating dust.
  - Record the exact weight.
- Transfer:
  - Carefully transfer the weighed powder into a labeled conical tube.
- Solubilization:
  - Using a calibrated pipette, add the calculated volume of the appropriate solvent to the conical tube.
  - Secure the cap tightly.
  - Vortex the tube until the powder is completely dissolved.
- Storage: Store the stock solution at the recommended temperature (e.g., -20°C or -80°C) in a clearly labeled, sealed container.[\[7\]](#)
- Decontamination:
  - Wipe down the spatula, balance, and work surface inside the fume hood with an appropriate cleaning agent.

- Dispose of all contaminated disposable items (weighing paper, pipette tips, gloves) in the designated cytotoxic waste container.

## Workflow for Handling Ivosidenib



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